

Technical Monograph: Reactive Violet 7 & Structural Analogs

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Compound of Interest

Compound Name: *Reactive violet 7*

CAS No.: 12226-39-0

Cat. No.: B1175219

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Chemical Identity, Synthesis, and Bio-Affinity Applications

Executive Summary

Reactive Violet 7 (C.I. 17950 / CAS 12226-39-0) belongs to the class of reactive azo dyes utilized not only for covalent fixation to cellulosic substrates but, more critically in a research context, as biomimetic ligands in protein purification.

While often overshadowed in literature by its vinyl sulfone analog Reactive Violet 5 (Remazol Brilliant Violet 5R), **Reactive Violet 7** represents a specific structural configuration (typically a metal-complex azo or H-acid derivative) designed for high-affinity nucleophilic substitution. This guide explores its chemistry, synthesis pathways, and its utility as a pseudo-affinity ligand for isolating nucleotide-binding proteins (kinases, dehydrogenases) in drug development workflows.

Chemical Identity & Structural Properties[1][2][3]

The "Reactive Violet" series relies on a core chromophore coupled with a reactive "hook" that facilitates covalent bonding. Understanding the distinction between the 7 and 5 variants is crucial for experimental design.

Comparative Chemical Data

| Feature | Reactive Violet 7 | Reactive Violet 5 (Reference Std) |
|----------------|---|-------------------------------------|
| CAS Number | 12226-39-0 | 12226-38-9 |
| Colour Index | C.I. Reactive Violet 7 | C.I.[1][2][3] Reactive Violet 5 |
| Chromophore | Azo (Metal Complex likely) | Mono-Azo (H-Acid derivative) |
| Reactive Group | Chlorotriazine (MCT/DCT) or Vinyl Sulfone | Vinyl Sulfone (Sulfatoethylsulfone) |
| Ionization | Polyanionic (Sulfonate groups) | Polyanionic (Sulfonate groups) |
| Solubility | High (>50 g/L water) | High (~100 g/L water) |
| | ~540–560 nm (Violet) | ~560 nm |

Structural Logic

The core structure of these dyes typically involves:

- **Chromophore:** A derivative of H-acid (1-amino-8-naphthol-3,6-disulfonic acid) coupled with a diazonium salt. This provides the violet color and water solubility via sulfonate groups ().
- **Bridging Group:** An amine linkage () connecting the chromophore to the reactive center.
- **Reactive Center:**
 - Reactive Violet 5 uses a Vinyl Sulfone group (masked as a sulfatoethylsulfone), which activates at high pH/temp via elimination of sulfate.
 - **Reactive Violet 7** historically utilizes a Halotriazine (MCT or DCT) or similar heterocyclic anchor, reacting via Nucleophilic Aromatic Substitution ().

Synthesis & Reaction Mechanisms

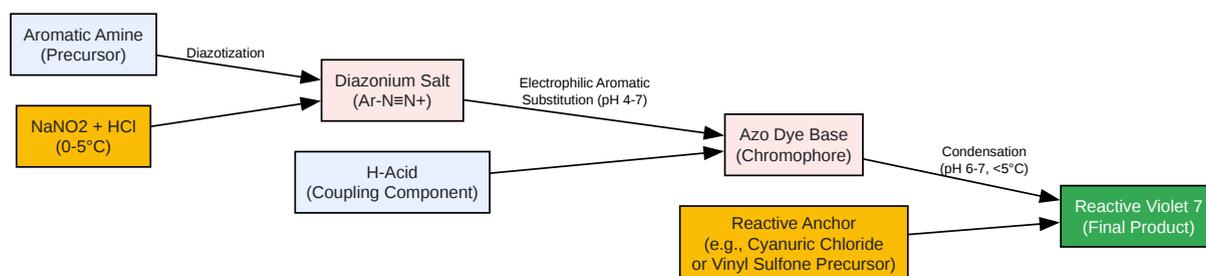
The synthesis of Reactive Violet dyes follows a strict "Unit Operations" approach in organic chemistry.

Synthesis Pathway (Diazotization & Coupling)

The synthesis is a two-stage process:[4]

- Diazotization: An aromatic amine is converted to a diazonium salt at low temperature () to prevent decomposition.
- Coupling: The diazonium salt attacks the electron-rich H-acid ring.
- Condensation: The reactive group (e.g., Cyanuric Chloride) is condensed with the chromophore amine.

Visualization of Synthesis Logic



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Figure 1: Modular synthesis pathway for reactive azo dyes. The sequence ensures the chromophore is formed without hydrolyzing the sensitive reactive group.

Biomedical Application: Dye-Ligand Affinity Chromatography[8][9]

For drug development professionals, the primary interest in **Reactive Violet 7** lies in its ability to act as a Biomimetic Ligand.

Mechanism of Action

Reactive dyes possess a fused ring structure and anionic sulfonate groups that spatially and electrostatically mimic natural biological cofactors, specifically:

- NAD/NADH (Nicotinamide adenine dinucleotide)
- ATP (Adenosine triphosphate)

Proteins with nucleotide-binding folds (e.g., Kinases, Dehydrogenases, Interferons) bind to the dye with high affinity. This allows for Pseudo-Affinity Chromatography, a cost-effective alternative to immobilized nucleotide columns.

Protocol: Immobilization of Reactive Violet 7

To use **Reactive Violet 7** for protein purification, it must be covalently immobilized onto a matrix (Agarose/Sepharose).

Reagents:

- **Reactive Violet 7** (or RV5) powder.
- Sepharose CL-6B (Cross-linked agarose).
- Coupling Buffer: 0.1 M

(pH 11).

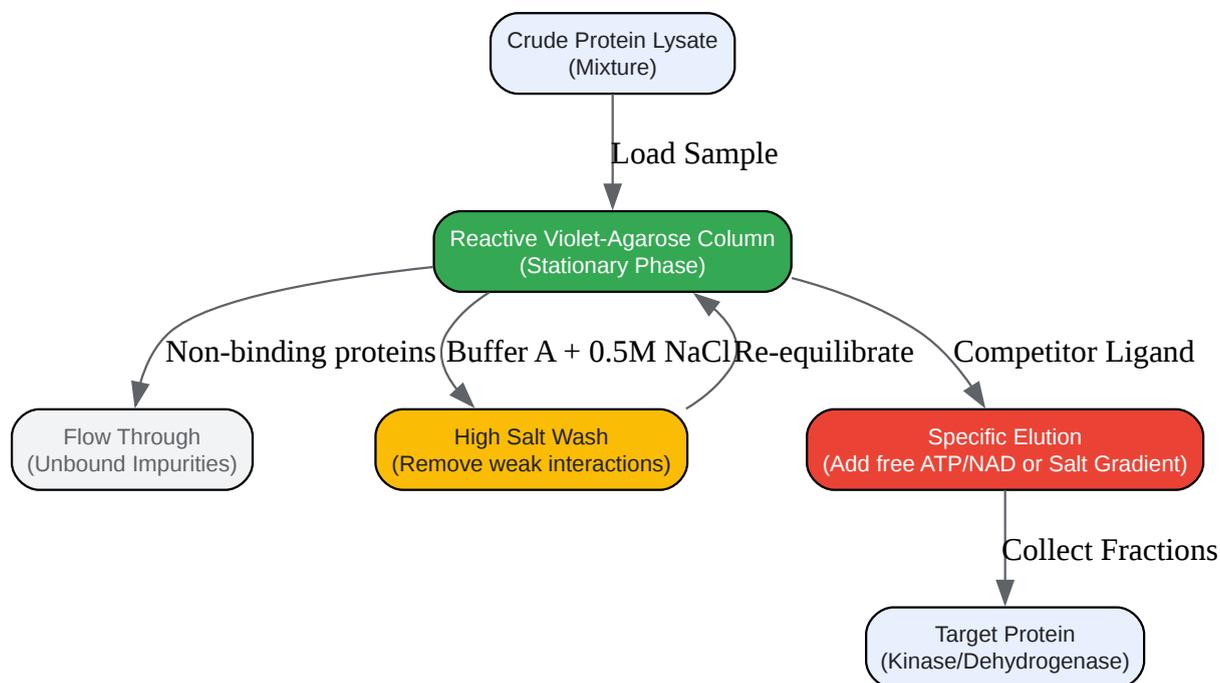
Step-by-Step Methodology:

- Matrix Preparation: Wash 10 g of suction-dried Sepharose with distilled water.
- Dye Solution: Dissolve 200 mg of **Reactive Violet 7** in 20 mL of water.
- Coupling Reaction:

- Mix the dye solution with the Sepharose.
- Add NaCl to a final concentration of 2% (w/v) to promote dye adsorption (salting out effect).
- Add

to reach pH 10.5–11.0.
- Critical Step: Incubate at 60°C for 2 hours (for Vinyl Sulfone) or 40°C for 4 hours (for Chlorotriazine). The heat/alkali triggers the covalent bond formation between the dye and the hydroxyl groups of the agarose.
- Washing: Wash the resin extensively with:
 - Hot water ()
 - 6 M Urea (to remove non-covalently bound dye)
 - Equilibration Buffer (PBS).
- Storage: Store at 4°C in 20% Ethanol.

Visualization of Protein Purification Workflow



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Figure 2: Dye-Ligand Affinity Chromatography workflow. The Reactive Violet dye acts as a "decoy" substrate, capturing the target enzyme.

Safety & Stability (Self-Validating Systems)

When handling **Reactive Violet 7**, researchers must account for Hydrolysis Kinetics. The reactive group is susceptible to hydrolysis in water, which deactivates the dye (rendering it unable to bind the matrix).

- Validation Test: Before immobilization, perform a Thin Layer Chromatography (TLC) test.
 - Mobile Phase: n-Propanol : Ammonia : Water (8:1:1).
 - Result: Hydrolyzed dye will have a different value (usually lower due to the hydroxyl group) compared to the active reactive dye.
- Storage: Keep dry powder desiccated. Once in solution, use immediately or freeze.

References

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